

Technical Guide: 4-Bromo-7-fluoroisoquinoline[1]

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Compound of Interest

Compound Name: 4-Bromo-7-fluoroisoquinoline

CAS No.: 1416500-77-0

Cat. No.: B2421035

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Executive Summary & Chemical Profile

4-Bromo-7-fluoroisoquinoline (CAS: 1416500-77-0) is a disubstituted isoquinoline scaffold characterized by high electrophilic potential at the C1 position and orthogonal reactivity at the C4 (bromine) and C7 (fluorine) positions.[1] It serves as a "privileged structure" in medicinal chemistry, particularly for Type II kinase inhibitors where the isoquinoline core mimics the adenine ring of ATP, while the C7-fluorine atom modulates metabolic stability (blocking oxidative metabolism) and lipophilicity.

Physicochemical Data Profile

Note: Experimental values are batch-dependent; values below represent consensus data for high-purity research grades.

Property	Value / Description
IUPAC Name	4-Bromo-7-fluoroisoquinoline
Molecular Formula	C ₉ H ₅ BrFN
Molecular Weight	226.05 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	68–72 °C (Predicted/Analog-based)
Solubility	Soluble in DMSO, DCM, MeOH; Insoluble in water
LogP (Predicted)	~2.8 (Lipophilic)
Key Reactivity	C4-Suzuki Coupling; C1-Nucleophilic Substitution (S _N Ar)

Synthesis & Manufacturing Protocols

The synthesis of **4-bromo-7-fluoroisoquinoline** relies on the regioselective electrophilic aromatic substitution of the parent heterocycle. The C4 position of the isoquinoline ring is the most electron-rich site in the protonated species, allowing for selective bromination without affecting the deactivated C7-fluorine moiety.

Core Protocol: Regioselective Bromination

Objective: Install a bromine atom at C4 of 7-fluoroisoquinoline with >95% regioselectivity.

Reagents & Materials

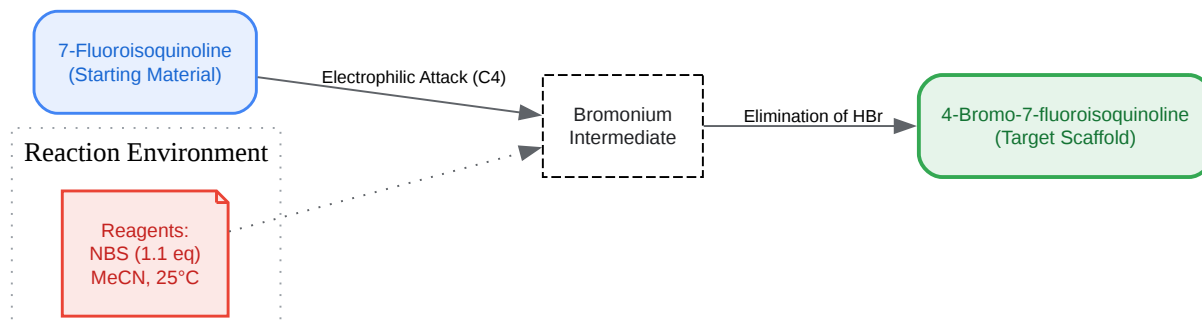
- Substrate: 7-Fluoroisoquinoline (1.0 eq)
- Brominating Agent: N-Bromosuccinimide (NBS) (1.1 eq)
- Solvent: Acetonitrile (MeCN) or DMF (Anhydrous)
- Catalyst: Optional: TFA (0.1 eq) to accelerate reaction via protonation.

Step-by-Step Workflow

- **Dissolution:** Charge a reaction vessel with 7-fluoroisoquinoline (10 mmol) and anhydrous MeCN (50 mL). Ensure the system is under an inert atmosphere (N₂).
- **Addition:** Cool the solution to 0°C. Add NBS (11 mmol) portion-wise over 15 minutes to control the exotherm.
 - **Mechanism Note:** The reaction proceeds via the formation of a bromonium intermediate. The electron-withdrawing fluorine at C7 deactivates the benzenoid ring, directing electrophilic attack almost exclusively to the heteroaromatic C4 position.
- **Reaction:** Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1) or LC-MS.
- **Quench:** Quench the reaction with saturated aqueous Na₂S₂O₃ (sodium thiosulfate) to neutralize excess bromine species.
- **Workup:** Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- **Purification:** Recrystallize from Ethanol/Hexane or purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexane).

Synthesis Pathway Diagram

The following diagram illustrates the logical flow from precursor to the final functionalized scaffold.



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Figure 1: Regioselective bromination pathway for **4-Bromo-7-fluoroisoquinoline** synthesis.

Applications in Drug Discovery

4-Bromo-7-fluoroisoquinoline is a "linchpin" intermediate. The bromine atom serves as a handle for Palladium-catalyzed cross-coupling, while the fluorine atom remains inert during these steps, later serving to modulate the physicochemical properties of the final drug candidate.

Primary Application: Suzuki-Miyaura Cross-Coupling

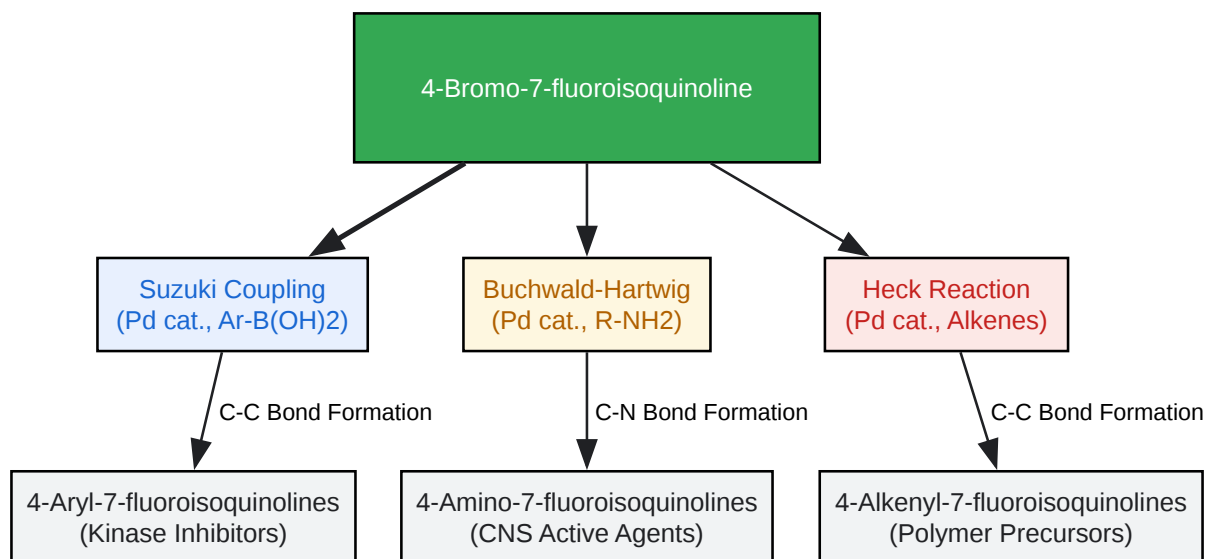
This reaction is used to attach aryl or heteroaryl groups to the C4 position, a common structural motif in kinase inhibitors (e.g., targeting c-KIT, VEGFR, or IRAK4).

Protocol Validation:

- Catalyst System: Pd(dppf)Cl₂ or Pd(PPh₃)₄ are preferred due to the steric accessibility of the C4 position.
- Base: K₂CO₃ or Cs₂CO₃ (mild bases prevent defluorination).
- Solvent: Dioxane/Water (4:1) promotes the solubility of boronic acids.

Functionalization Workflow

The diagram below details the divergent synthesis capabilities starting from the **4-bromo-7-fluoroisoquinoline** core.



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Figure 2: Divergent synthetic utility of the **4-bromo-7-fluoroisoquinoline** scaffold.

Safety & Handling

- Hazards: As a halogenated aromatic, this compound may be a skin and eye irritant. The C4-bromine bond can be labile under high UV exposure; store in amber vials.
- Fluorine Safety: While the C-F bond is stable, combustion can release toxic HF gas. Use standard fume hood protocols.
- Storage: Keep at 2–8°C under inert gas (Argon) to prevent slow oxidation or hydrolysis.

References

- National Institutes of Health (NIH). (2017). Discovery of Clinical Candidate PF-06650833, a Potent, Selective Inhibitor of Interleukin-1 Receptor Associated Kinase 4 (IRAK4).[1] Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)
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Sources

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